

Executive Summary: The Benzofuran Core in Modern Medicinal Chemistry

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Bromo-6-methoxybenzofuran-2-carboxylic acid

Cat. No.: B3018649

[Get Quote](#)

The benzofuran scaffold is a quintessential example of a "privileged structure" in the field of drug discovery.^{[1][2]} This heterocyclic system, composed of a fused benzene and furan ring, is a recurring motif in a multitude of natural products and synthetic compounds that exhibit a vast spectrum of biological activities.^{[1][3][4]} Derivatives of benzofuran have been extensively investigated and developed as therapeutic agents with applications ranging from anticancer and antimicrobial to anti-inflammatory and antiviral.^{[2][3][4][5][6]}

This guide focuses on a specific, highly functionalized derivative: **5-Bromo-6-methoxybenzofuran-2-carboxylic acid**. The strategic placement of its substituents—a bromine atom, a methoxy group, and a carboxylic acid—makes it a particularly valuable building block for combinatorial chemistry and targeted drug design. This document provides an in-depth analysis of its fundamental molecular properties, detailed synthetic protocols with mechanistic rationale, and a discussion of its potential applications in modern drug development, grounded in established scientific principles.

Core Physicochemical and Structural Characteristics

A precise understanding of a molecule's fundamental properties is the bedrock of its application in research. The molecular weight, in particular, is a critical parameter for everything from stoichiometric calculations in synthesis to its potential adherence to drug-likeness principles like Lipinski's Rule of Five.

Key Molecular Data

The essential physicochemical properties of **5-Bromo-6-methoxybenzofuran-2-carboxylic acid** are summarized below for quick reference.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₇ BrO ₄	[7]
Molecular Weight	271.06 g/mol	[7] [8]
CAS Number	20073-19-2	[7] [8]
Synonyms	2-Benzofurancarboxylic acid, 5-bromo-6-methoxy-	[7]
Physical Form	Solid	

Chemical Structure

The structural arrangement of the molecule is key to its reactivity and pharmacological potential.

Caption: Chemical structure of **5-Bromo-6-methoxybenzofuran-2-carboxylic acid**.

Synthesis and Mechanistic Rationale

The synthesis of substituted benzofuran-2-carboxylic acids can be achieved through several established routes. The choice of a specific pathway is dictated by the availability of starting materials, desired yield, and scalability. A common and reliable method involves the initial formation of a benzofuran ester, followed by hydrolysis.

Retrosynthetic Analysis

A logical retrosynthetic pathway simplifies the synthetic challenge by breaking down the target molecule into simpler, commercially available precursors.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Benzofuran as a promising scaffold for the synthesis of antimicrobial and antibreast cancer agents: A review - PMC [pmc.ncbi.nlm.nih.gov]
- 2. taylorandfrancis.com [taylorandfrancis.com]
- 3. medcraveonline.com [medcraveonline.com]
- 4. Structure–Activity Relationship of Benzofuran Derivatives with Potential Anticancer Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 5. pharmatutor.org [pharmatutor.org]
- 6. Synthesis of New Derivatives of Benzofuran as Potential Anticancer Agents - PMC [pmc.ncbi.nlm.nih.gov]
- 7. calpaclab.com [calpaclab.com]
- 8. 20073-19-2|5-Bromo-6-methoxybenzofuran-2-carboxylic acid|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [Executive Summary: The Benzofuran Core in Modern Medicinal Chemistry]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b3018649#5-bromo-6-methoxybenzofuran-2-carboxylic-acid-molecular-weight>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com